

A Comprehensive Technical Guide to the Safe Handling of Chlorocyclohexane-d11

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling procedures for **Chlorocyclohexane-d11**. The information is compiled from various safety data sheets and chemical suppliers to ensure a comprehensive understanding for laboratory personnel. This document is intended to supplement, not replace, institutional safety protocols and professional judgment.

Chemical Identification and Properties

Chlorocyclohexane-d11 is a deuterated isotopologue of chlorocyclohexane. While specific safety data for the deuterated form is limited, the properties are largely comparable to the non-deuterated compound, with the primary difference being its higher molecular weight.

Table 1: Physical and Chemical Properties



Property	Chlorocyclohexane-d11	Chlorocyclohexane	
Molecular Formula	C ₆ D ₁₁ Cl[1]	C ₆ H ₁₁ Cl[2][3]	
Molecular Weight	129.67 g/mol [4][5]	118.60 g/mol [3]	
CAS Number	119206-70-1[1][5]	542-18-7[3]	
Appearance	Colorless liquid[2][3]	Colorless liquid[2][3]	
Odor	Asphyxiating/Suffocating odor[2][3]	Asphyxiating/Suffocating odor[2][3]	
Melting Point	-44 °C[6]	-44 °C[2][3]	
Boiling Point	142 °C[6]	142 °C[2][3]	
Density	1.091 g/mL at 25 °C	1.000 g/mL at 20 °C[3]	
Flash Point	No data available	28.9 °C / 84 °F / 90 °F[2][3][7]	
Water Solubility	Insoluble[2]	0.02 g/L (20 °C)[2][7]	
Solubility in Other Solvents	Soluble in ethanol[2]	Soluble in alcohol, ether, acetone, benzene, chloroform[2][3]	
Vapor Pressure	No data available	7 hPa at 20 °C[2][8]	
Vapor Density	No data available	4.08 (Air = 1)[3]	

Hazard Identification and Classification

While a specific GHS classification for **Chlorocyclohexane-d11** is not readily available, the classification for Chlorocyclohexane is used as a reference due to structural similarity.

Table 2: GHS Hazard Classification for Chlorocyclohexane



Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[3][9]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[3][9]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[3][9]

Signal Word: Warning[9]

Hazard Pictograms:

- Flame (GHS02)
- Exclamation Mark (GHS07)

Safe Handling and Storage Protocols

Adherence to proper laboratory procedures is critical when working with **Chlorocyclohexane-d11**. The following protocols are based on available safety data sheets for the deuterated and non-deuterated compound.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. However, the following are generally recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[9] [10]
- Skin Protection: Wear suitable protective clothing, including a lab coat.[1][2] Impervious gloves (e.g., nitrile rubber) must be worn.[9][10]



Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood.[1][2]
 If exposure limits are exceeded or irritation is experienced, use an approved respirator.[9]

Handling Procedures

- Handle in a well-ventilated place.[1][10]
- Avoid contact with skin, eyes, and clothing.[1][9]
- Avoid inhalation of vapor or mist.[1][9]
- Keep away from sources of ignition, including heat, sparks, and open flames.[2][9]
- Take precautionary measures against static discharge.[9][11]
- Use non-sparking tools.[1][10]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[2][3][10]
- Keep the container tightly closed.[1][9]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.
 [11]
- Store in an area designated for flammable liquids.[9][11]

Emergency ProceduresFirst-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[1]



- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
 [10]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air.
 [9]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.[1][9]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[1][9] Ensure adequate ventilation.
 Remove all sources of ignition.[1][9] Avoid breathing vapors.[1][9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1][9]
- Containment and Cleanup: Absorb with inert material (e.g., sand, earth) and place in a suitable container for disposal.[11] Use spark-proof tools and explosion-proof equipment.[1]
 [10]

Toxicological and Ecological Information

Specific toxicological and ecological data for **Chlorocyclohexane-d11** is largely unavailable. The information below is for the non-deuterated Chlorocyclohexane and should be considered relevant.

Table 3: Toxicological and Ecological Data for Chlorocyclohexane



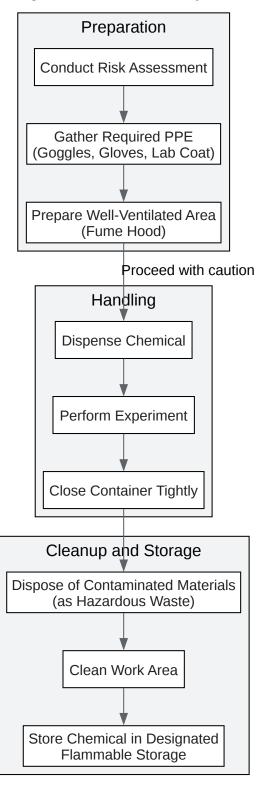
Endpoint	Value	Species	Reference
Acute Toxicity (Inhalation)	LCLo: 40,000 mg/m³/2h	Rat	[3][7]
Acute Toxicity (Oral)	LD50: 3000 mg/kg	Rat	[11]
Human Health Effects	Mildly irritating to human skin.[3]	Human	[3]
Ecotoxicity	Toxic to aquatic life with long-lasting effects.[8]		
Persistence and Degradability	No data available		
Bioaccumulation Potential	A remarkable bioaccumulation potential is expected (log Po/w >3).[8]	_	

Experimental Workflows and Diagrams

The primary "experimental protocol" for a chemical like **Chlorocyclohexane-d11** is its safe handling workflow. Signaling pathways are not applicable to this compound.



Safe Handling Workflow for Chlorocyclohexane-d11



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Caption: General laboratory workflow for the safe handling of **Chlorocyclohexane-d11**.



Disposal Considerations

Dispose of **Chlorocyclohexane-d11** and its containers in accordance with local, regional, and national regulations. This material and its container must be disposed of as hazardous waste. [8] Do not allow it to enter the environment.[1][9]

Conclusion

Chlorocyclohexane-d11 is a flammable and irritant chemical that requires careful handling in a controlled laboratory environment. While specific data for the deuterated compound is limited, the safety protocols for its non-deuterated analogue provide a strong basis for safe practice. Researchers must always consult the most recent safety data sheet provided by the supplier and adhere to all institutional safety guidelines.

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